

Physical properties of Ethylene Glycol Dibenzyl Ether

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethylene Glycol Dibenzyl Ether

Cat. No.: B146529

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An In-depth Technical Guide to the Physical Properties of **Ethylene Glycol Dibenzyl Ether**

This guide provides a comprehensive overview of the core physical properties of **Ethylene Glycol Dibenzyl Ether** for researchers, scientists, and professionals in drug development. It includes a detailed summary of quantitative data, experimental protocols for key property determination, and a workflow visualization.

Core Physical Properties

Ethylene Glycol Dibenzyl Ether, also known as 1,2-Bis(benzyloxy)ethane, is a high-boiling point, colorless liquid.^{[1][2][3]} Its key physical and chemical characteristics are summarized below.

Data Presentation: Physical Properties of **Ethylene Glycol Dibenzyl Ether**

Property	Value	Source(s)
CAS Number	622-22-0	[1] [2] [4]
Molecular Formula	C ₁₆ H ₁₈ O ₂	[1] [4] [5]
Molecular Weight	242.32 g/mol	[1] [2] [3]
Physical State	Liquid (at 20°C)	[1] [2] [3]
Appearance	Colorless to light yellow, clear liquid	[1] [2] [3]
Boiling Point	210 °C at 10 mmHg	[3] [4]
Density	1.06 g/cm ³	[4]
Specific Gravity (20/20)	1.06	[1] [2]
Flash Point	127.6 - 128 °C	[3] [4]
Refractive Index	1.551	[4]
Purity	>95.0% (GC)	[1] [2] [3]

Experimental Protocols

The following sections detail standardized laboratory procedures for determining the key physical properties of liquid compounds like **Ethylene Glycol Dibenzyl Ether**.

Determination of Boiling Point (Thiele Tube Method)

This method is advantageous for its use of small sample quantities (less than 0.5 mL).[\[6\]](#) The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[\[7\]](#)

Apparatus:

- Thiele tube
- Thermometer

- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner)
- Liquid paraffin or mineral oil
- Rubber band or thread

Procedure:

- Fill the small test tube with the liquid sample to about half-full.[6]
- Place the capillary tube into the test tube with the sealed end pointing upward.[6][7]
- Attach the test tube to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.[7]
- Insert the thermometer assembly into the Thiele tube, which is filled with mineral oil, ensuring the sample is immersed in the oil.[6]
- Gently heat the side arm of the Thiele tube. Convection currents will ensure uniform temperature distribution.[7]
- Continue heating until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[6][7]
- Remove the heat source and allow the apparatus to cool.
- The boiling point is the temperature recorded at the exact moment the stream of bubbles stops and the liquid begins to enter the capillary tube.[6][7]

Determination of Density

Density, a characteristic property of a substance, is defined as its mass per unit volume.[8] For liquids, this can be determined by precisely measuring the mass of a known volume.[9]

Apparatus:

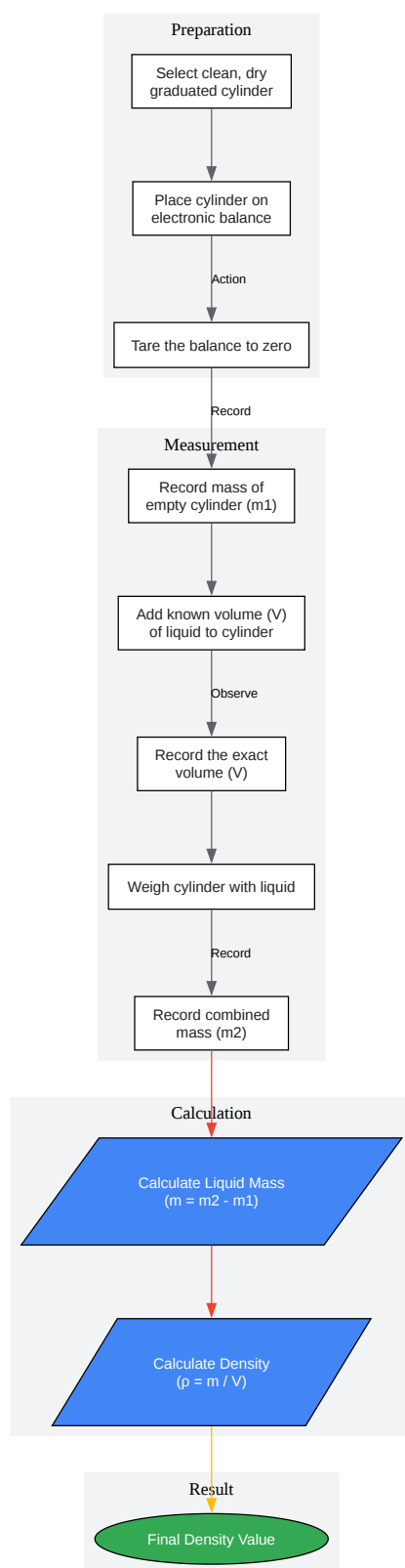
- Graduated cylinder (e.g., 25 mL or 50 mL)
- Electronic balance (analytical balance)
- Thermometer

Procedure:

- Measure and record the mass of a clean, dry graduated cylinder using the electronic balance.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Pour a specific volume of **Ethylene Glycol Dibenzyl Ether** into the graduated cylinder (e.g., 20 mL). Record the volume accurately.[\[9\]](#)[\[10\]](#)
- Weigh the graduated cylinder containing the liquid and record the combined mass.[\[9\]](#)[\[11\]](#)
- Measure and record the temperature of the liquid.[\[9\]](#)
- Calculate the mass of the liquid by subtracting the mass of the empty graduated cylinder from the combined mass.[\[10\]](#)
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.[\[8\]](#)
- The process can be repeated with different volumes to ensure accuracy, and the results can be averaged.[\[8\]](#)

Visualization

The following diagram illustrates a generalized experimental workflow for determining the density of a liquid compound.



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Caption: Workflow for Liquid Density Determination.

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- To cite this document: BenchChem. [Physical properties of Ethylene Glycol Dibenzyl Ether]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146529#physical-properties-of-ethylene-glycol-dibenzyl-ether]

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